

Cross-Validation of Chloroprene Experimental Data: A Comparative Guide

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Compound of Interest

Compound Name: Chloroprene

Cat. No.: B3431430

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This guide provides a comparative analysis of experimental data for **chloroprene** rubber (CR), also known as Neoprene. It is intended for researchers, scientists, and drug development professionals who require an objective overview of **chloroprene**'s performance characteristics. The data presented is a synthesis of findings from multiple studies, offering a cross-validation of its mechanical, thermal, and chemical properties.

Mechanical Properties of Chloroprene Rubber

Chloroprene rubber exhibits a versatile range of mechanical properties that can be tailored through compounding with various fillers and vulcanizing agents. The following tables summarize key mechanical performance indicators from different experimental studies.

Table 1: Tensile Properties of Various **Chloroprene** Rubber Compounds

Compound ID	200% Modulus (MPa)	Tensile Strength (MPa)	Elongation at Break (%)	Hardness (IRHD/Shore A)	Reference
C1	3.24	15.61	710	54	[1]
C2	3.00	17.26	620	49	[1]
C3	4.37	18.69	540	53	[1]
C4	4.78	19.28	535	55	[1]
C5	4.14	21.53	520	54	[1]
70 Shore A	-	14.3	250	70±5	[2]
CR/SBR (90/10)	-	5.2	>800	-	[3]
Zirconia Filled (20 phr)	~4x unfilled	~3x unfilled	-	-	[4]
NR/vCR (75/25)	-	Increased	-	-	[5]

Table 2: Compression Set and Abrasion Resistance

Compound ID	Compression Set (%)	DIN Abrasion Loss (mm ³)	Reference
C1	30	140	[1]
C2	34	127	[1]
C3	33	-	[1]
C4	32	-	[1]
C5	31	-	[1]
70 Shore A (22h/125°C)	14	-	[2]

Thermal and Aging Properties

Chloroprene rubber is known for its good resistance to thermal aging. The operational temperature range and changes in properties after aging are critical for material selection.

Table 3: Thermal and Aging Characteristics

Property	Value	Test Conditions	Reference
Temperature Range	-45°C to +120°C (intermittent)	-	[2]
Recommended Temperature Range	-5°C to +100°C	-	[2]
Thermal Aging (Hardness Change)	+5 points	70h at 70°C	[6]
Thermal Aging (Tensile Strength Change)	-15%	70h at 70°C	[6]
Thermal Aging (Elongation Change)	-40%	70h at 70°C	[6]
Onset Degradation Temperature Increase	ca. 30°C	With in-situ zirconia	[4]
Max Degradation Temperature Increase	ca. 20°C	With in-situ zirconia	[4]

Chemical Resistance

The polarity of **chloroprene** rubber imparts good resistance to oils and many chemicals, a key advantage over non-polar rubbers like natural rubber.

Table 4: Chemical Compatibility of **Chloroprene** Rubber

Chemical Class	Resistance	Not Compatible With	Reference
Mineral Oil (e.g., ASTM oil no. 1)	Good	-	[2]
Silicone Oil	Good	-	[2]
Ammonia	Good	-	[2]
Ethanol	Good	-	[2]
Dilute Acids	Good	Strong Acids	[2] [6]
Dilute Alkalis	Moderate	Concentrated Alkalis	[6]
Saline Solutions	Moderate	-	[6]
Petroleum	Suitable	-	[6]
Solvents	Suitable	Ketones, Esters, Ethers	[2] [6]
Hydrocarbons	-	Aromatic and Halogenated	[2] [6]
Ozone	Excellent	-	[2] [6]

Experimental Protocols

The data presented in this guide are based on standardized testing methodologies. Below are outlines of the key experimental protocols commonly employed in the evaluation of **chloroprene** rubber.

1. Vulcanization Characteristics

- Method: ASTM D2084-2001 using a Moving Die Rheometer (MDR).[\[7\]](#)
- Procedure: A sample of the uncured rubber compound is placed in the rheometer, which is heated to a specific temperature (e.g., 170°C). The instrument measures the torque required to oscillate a die embedded in the rubber as it cures. This provides data on scorch time

(premature vulcanization), cure time, and the minimum and maximum torque, which correlate to the viscosity and stiffness of the compound.[7]

2. Tensile Properties

- Method: ASTM D412.[2]
- Procedure: Dumbbell-shaped samples are cut from cured rubber sheets. These samples are then pulled apart in a tensile testing machine at a constant speed (e.g., 500 mm/min) until they break.[7] The machine records the force applied and the elongation of the sample, which are used to calculate tensile strength, elongation at break, and modulus at various elongations.

3. Hardness

- Method: ASTM D2240.[2]
- Procedure: A durometer, a specialized instrument with an indenter, is pressed against the surface of the rubber sample. The depth of indentation is measured and converted to a hardness value on a Shore A or IRHD scale.

4. Compression Set

- Method: ASTM D395 Method B.[2]
- Procedure: A cylindrical rubber sample is compressed to a specified percentage of its original height and held at a specific temperature for a set duration (e.g., 22 hours at 125°C). After release, the sample is allowed to recover, and the permanent deformation is measured as a percentage of the initial compression.

5. Aging Resistance

- Method: ISO 37.[4]
- Procedure: Dumbbell-shaped samples are placed in a hot air oven at a specified temperature (e.g., 100°C) for a defined period (e.g., 72 hours).[4] After aging, the samples

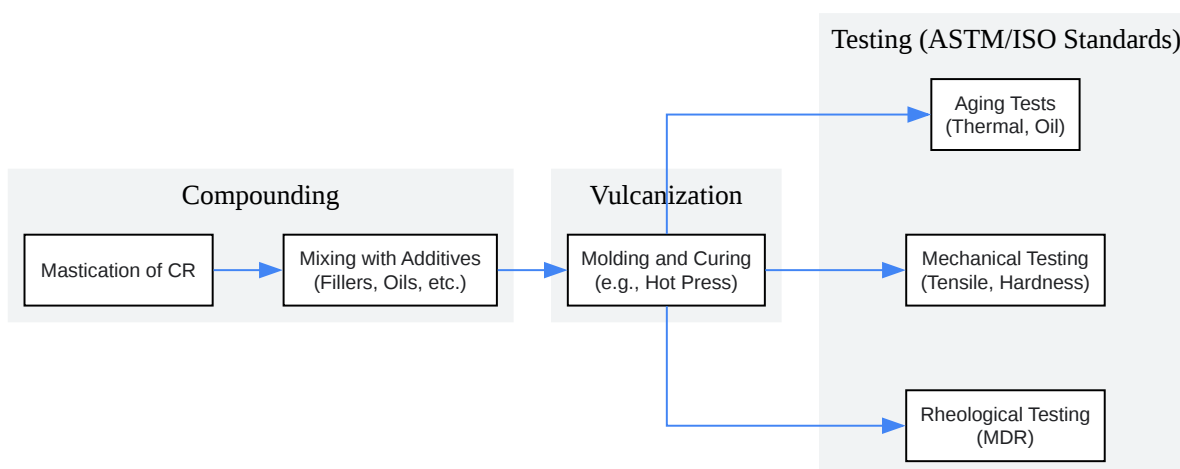
are conditioned at room temperature before their tensile properties are re-measured to determine the percentage change from the unaged samples.

6. Oil Resistance

- Method: ASTM D471.[6]
- Procedure: Samples are immersed in a specific oil (e.g., ASTM oil no. 1) at a set temperature for a given time (e.g., 70 hours at 70°C).[6] The change in volume, mass, and mechanical properties of the samples are measured after immersion.

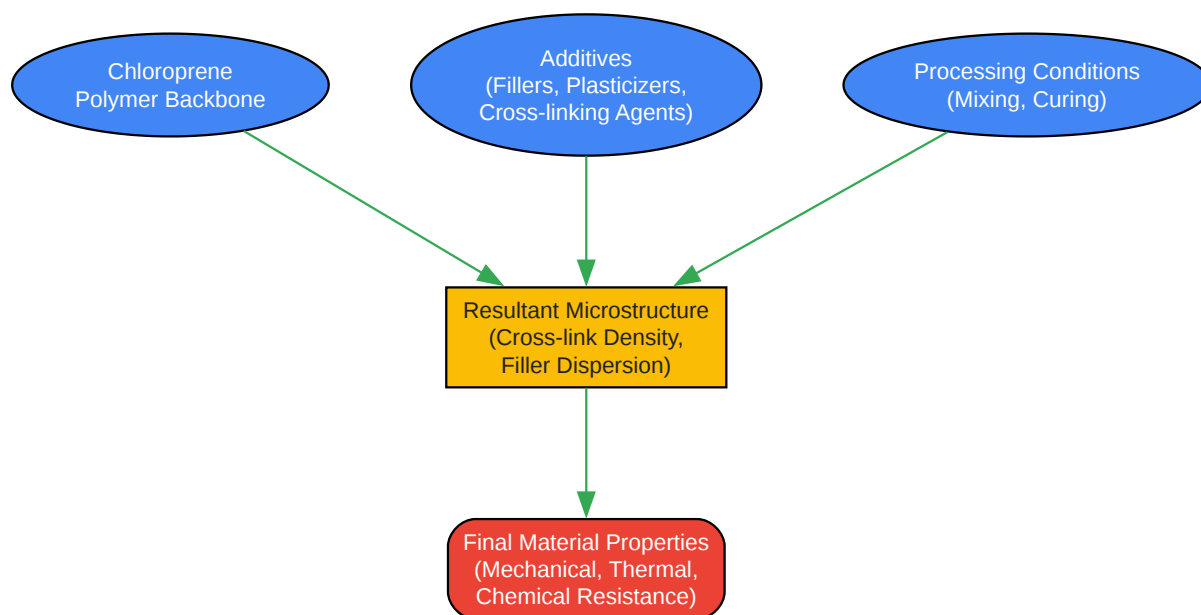
Experimental and Logical Workflows

The following diagrams illustrate the typical workflow for compounding and testing **chloroprene** rubber, as well as the logical relationship between its composition and final properties.



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*Fig 1. General experimental workflow for **chloroprene** rubber.*



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Fig 2. Factors influencing the final properties of **chloroprene** rubber.

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